

# The Versatile Synthon: Application of 2-Methoxyphenylacetone in Modern Medicinal Chemistry

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **2-Methoxyphenylacetone**

Cat. No.: **B1582958**

[Get Quote](#)

## Introduction: Unveiling the Potential of a Key Intermediate

In the landscape of medicinal chemistry, the strategic selection of building blocks is paramount to the efficient and innovative synthesis of therapeutic agents. **2-Methoxyphenylacetone**, a seemingly simple aromatic ketone, has emerged as a versatile and highly valuable synthon. Its unique structural features—a reactive ketone functionality and an electron-donating methoxy group on the phenyl ring—provide a powerful handle for a diverse array of chemical transformations. This guide delves into the practical applications of **2-methoxyphenylacetone**, offering detailed protocols and mechanistic insights for its use in the synthesis of complex pharmaceutical molecules. From blockbuster drugs to psychoactive compounds, this intermediate serves as a critical starting point for researchers, scientists, and drug development professionals. This document aims to be a comprehensive resource, blending established methodologies with modern, efficient, and sustainable synthetic strategies.

## Physicochemical Properties and Handling

A thorough understanding of the physical and chemical properties of a starting material is fundamental to its successful application in synthesis.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	
Molecular Weight	164.20 g/mol	
Appearance	Colorless to light orange/yellow clear liquid	[1]
Boiling Point	127-130 °C at 10 mmHg	[2][3]
Density	1.054 g/mL at 25 °C	[3]
Refractive Index (n <sup>20</sup> /D)	1.525	[3]
CAS Number	5211-62-1	

Storage and Handling: **2-Methoxyphenylacetone** should be stored in a cool, dry place, away from oxidizing agents.<sup>[2]</sup> Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this chemical.

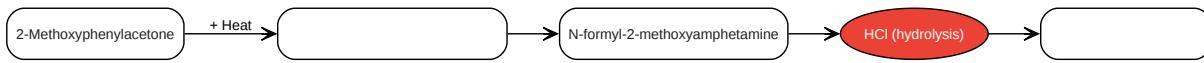
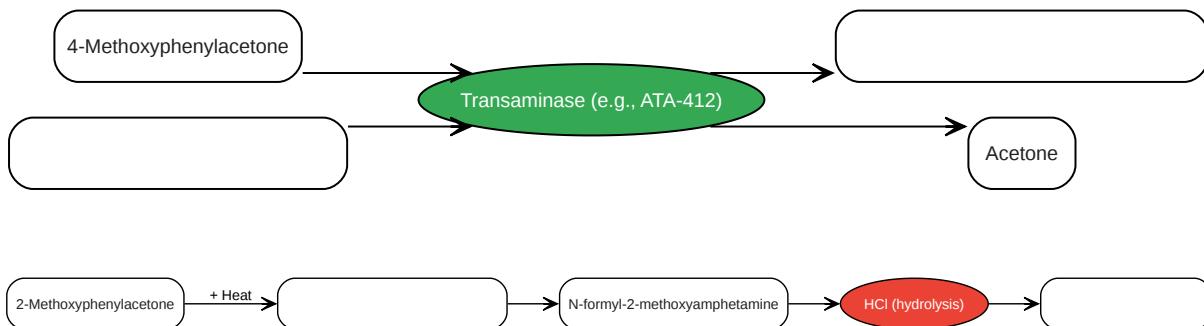
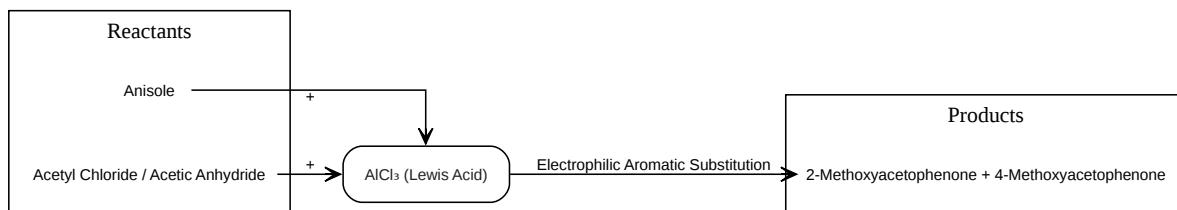
## Synthesis of 2-Methoxyphenylacetone: Established Protocols

The accessibility of **2-methoxyphenylacetone** is a key factor in its widespread use. Several synthetic routes have been established, with the Friedel-Crafts acylation of anisole being a common and illustrative method.

### Protocol 1: Friedel-Crafts Acylation of Anisole

This electrophilic aromatic substitution reaction provides a direct route to methoxy-substituted acetophenones, which can be further elaborated to the target phenylacetone.

Reaction Scheme:



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scribd.com [scribd.com]
- 2. mdpi.com [mdpi.com]
- 3. Biocatalytic Transamination of Aldolase-Derived 3-Hydroxy Ketones - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Versatile Synthon: Application of 2-Methoxyphenylacetone in Modern Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1582958#application-of-2-methoxyphenylacetone-in-medicinal-chemistry>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)